

Setomimycin: Discovery, Isolation, and Characterization from *Streptomyces pseudovenezuelae*

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Compound of Interest

Compound Name: *Setomimycin*

Cat. No.: B8089310

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Abstract

Setomimycin is a dimeric, nonaketide-derived biaryl antibiotic discovered from the fermentation broth of *Streptomyces pseudovenezuelae*.^[1] This molecule exhibits a range of biological activities, including potent antibacterial effects against Gram-positive bacteria and notable antitumor properties.^{[1][2]} Its unique structure, assembled by a type II polyketide synthase (PKS) system, involves the oxidative coupling of two monomeric units.^[3] This guide provides a comprehensive overview of the discovery, isolation, and characterization of **Setomimycin**, presenting detailed experimental protocols, quantitative data, and a summary of its biosynthetic pathway. The information is intended to serve as a technical resource for researchers in natural product discovery, microbiology, and oncology drug development.

Discovery of Setomimycin

Setomimycin was first isolated from the culture broth of *Streptomyces* strain AM-2947, which was identified as *Streptomyces pseudovenezuelae*.^{[1][4]} The compound was initially noted for its activity against Gram-positive bacteria, including *Mycobacteria*, and was later found to possess antitumor activity against Sarcoma-180 solid tumors in mice.^[1]

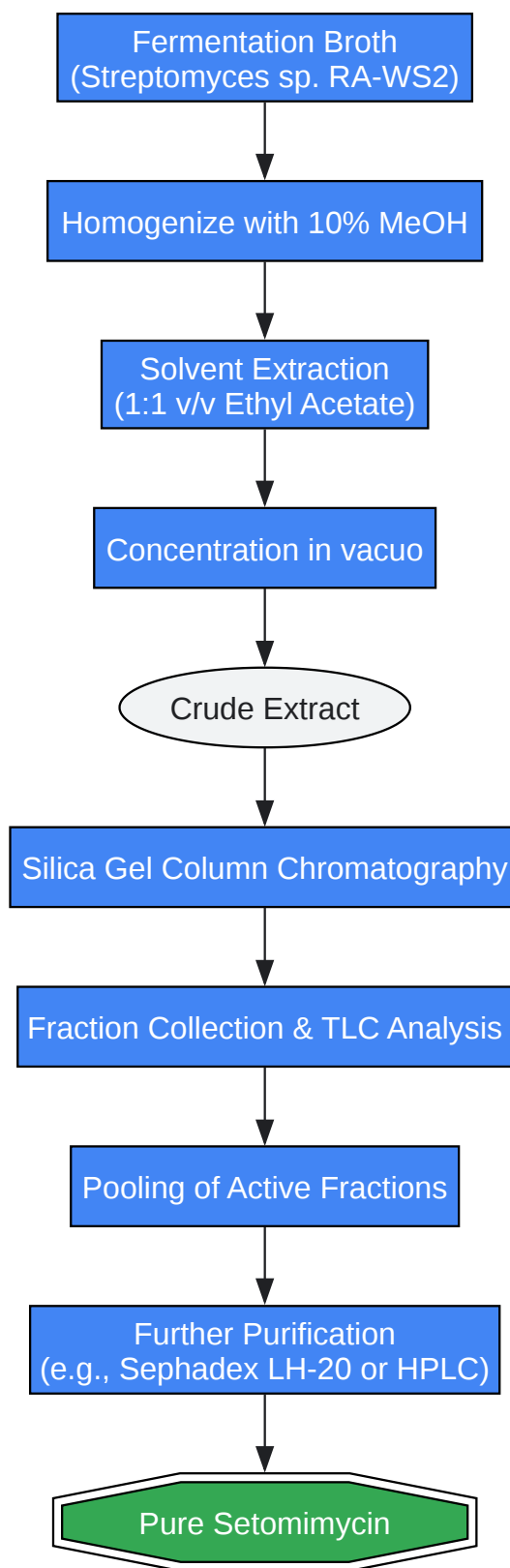
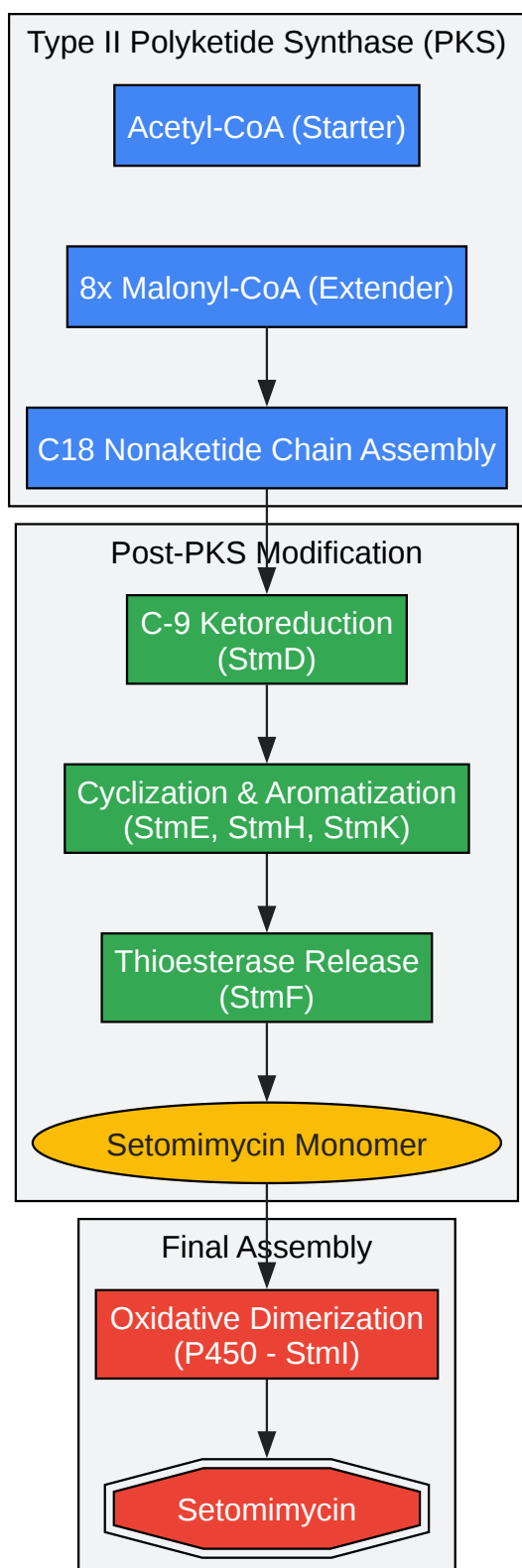
Physicochemical Properties

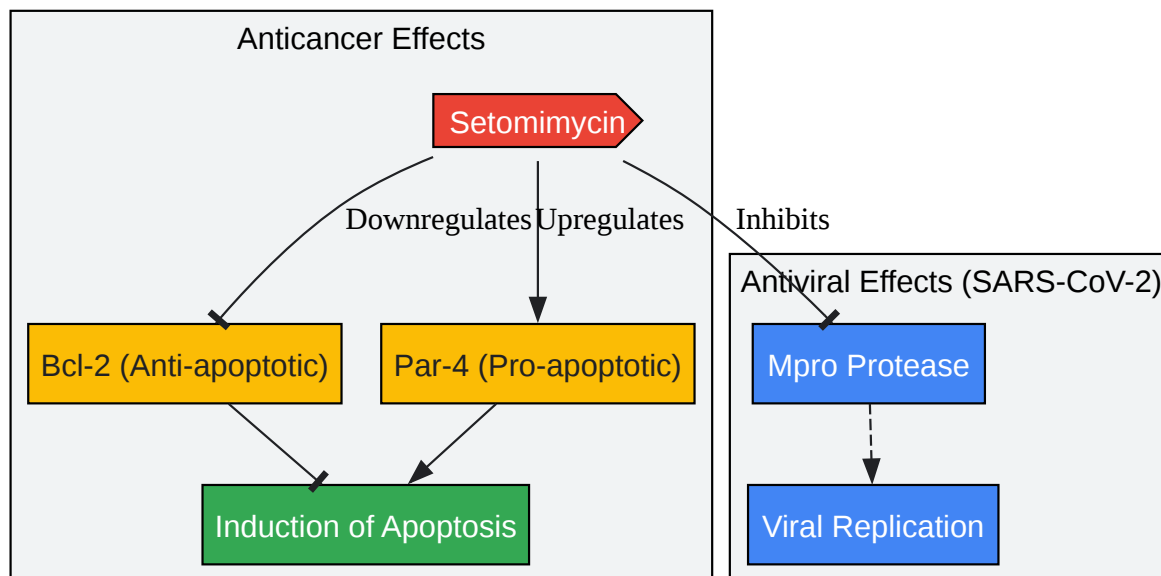
Setomimycin is a weakly acidic substance with the following characteristics.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₃₄ H ₂₈ O ₉	[1]
Molecular Weight	580	[1]
UV Absorption λ _{max} (nm)	228, 268, 422	[1]
Classification	Type II Polyketide, Biaryl Anthraquinone	[2] [3] [5]

Biosynthesis of Setomimycin

The biosynthesis of **Setomimycin** is governed by a type II polyketide synthase (PKS) gene cluster. The process begins with an acetyl-CoA starter unit, followed by the iterative addition of eight malonyl-CoA extender units to form a C₁₈ nonaketide chain.[\[2\]](#) This linear polyketide undergoes a series of enzyme-catalyzed cyclization, aromatization, and ketoreduction steps to form the monomeric ring structure. The final, defining step is the crucial intermolecular oxidative phenol coupling of two monomers, catalyzed by a P450 enzyme (StmI), to form the dimeric **Setomimycin** structure.[\[2\]](#)[\[3\]](#)





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